

# An In-depth Technical Guide to 3-Hydroxycyclohexanone: Chemical Structure, Properties, and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Hydroxycyclohexanone

Cat. No.: B1200884

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Hydroxycyclohexanone** is a bifunctional organic molecule featuring a ketone and a hydroxyl group on a cyclohexane ring. This unique structure imparts a range of chemical properties that make it a valuable intermediate in organic synthesis and a molecule of interest in biological systems. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and detailed experimental protocols for the synthesis of **3-hydroxycyclohexanone**. The information is curated to support researchers and professionals in the fields of chemistry and drug development in their understanding and utilization of this versatile compound.

## Chemical Structure and Identification

**3-Hydroxycyclohexanone** possesses a six-membered aliphatic ring with a carbonyl group at position 1 and a hydroxyl group at position 3. The presence of a chiral center at the C3 position means that it can exist as two enantiomers, (R)-**3-hydroxycyclohexanone** and (S)-**3-hydroxycyclohexanone**.

Identifier	Value
IUPAC Name	3-hydroxycyclohexan-1-one <sup>[1]</sup>
CAS Number	823-19-8 <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub> <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Molecular Weight	114.14 g/mol <sup>[1]</sup> <sup>[2]</sup>
Canonical SMILES	<chem>C1CC(CC(=O)C1)O</chem> <sup>[1]</sup> <sup>[2]</sup>
InChI Key	TWEVQGUWCLBRMJ-UHFFFAOYSA-N <sup>[3]</sup>

## Physicochemical Properties

The physical and chemical properties of **3-hydroxycyclohexanone** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

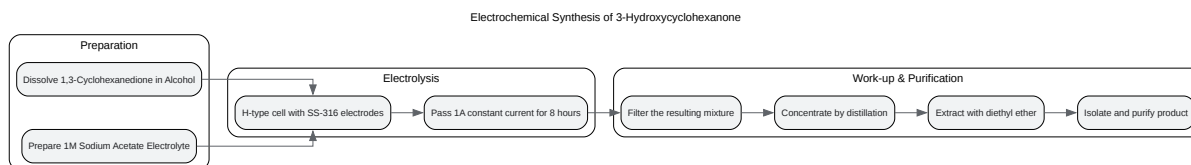
Property	Value	Reference
Appearance	Colorless to pale yellow liquid or solid[3]	[3]
Boiling Point	95 °C at 1 Torr[4]	[4]
Density (Predicted)	1.142 ± 0.06 g/cm <sup>3</sup> [4]	[4]
Solubility	Soluble in chloroform (sparingly) and methanol (slightly)[4][5]	[4][5]
pKa (Predicted)	14.34 ± 0.20	[4]
XLogP3	-0.2[1]	[1]
Hydrogen Bond Donor Count	1[1]	[1]
Hydrogen Bond Acceptor Count	2[1]	[1]
Storage Temperature	2-8°C, sealed in dry conditions[6]	[6]

## Synthesis of 3-Hydroxycyclohexanone

Several synthetic routes have been established for the preparation of **3-hydroxycyclohexanone**. The choice of method often depends on the desired scale, stereoselectivity, and environmental considerations. Key methods include the hydroxylation of cyclohexanone, electrochemical reduction of 1,3-cyclohexanedione, and biotransformation.[2]

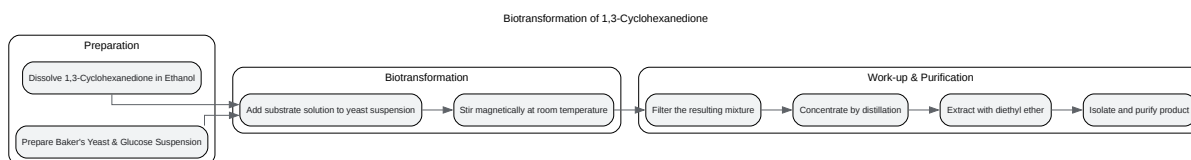
## Experimental Workflows

The following diagrams illustrate the general workflows for the electrochemical and biological synthesis of **3-hydroxycyclohexanone**.



[Click to download full resolution via product page](#)

### *Electrochemical Synthesis Workflow*



[Click to download full resolution via product page](#)

### *Biotransformation Workflow*

## Detailed Experimental Protocols

This method provides an environmentally friendly route to **3-hydroxycyclohexanone** through the reduction of 1,3-cyclohexanedione.[7]

- **Apparatus:** A conventional H-type electrochemical cell with two compartments separated by a G-4 sintered glass frit. Stainless steel (SS-316) electrodes (2 x 3 cm<sup>2</sup>) are used for both the

cathode and anode. A galvanostat is required to maintain a constant current.[4]

- Reagents:
  - 1,3-Cyclohexanedione (4.4850 g)[4]
  - Sodium acetate (1 M aqueous solution, 250 mL)[4]
  - Alcohol (e.g., ethanol or methanol) for dissolving the substrate[4]
  - Diethyl ether for extraction
- Procedure:
  - Fill both compartments of the H-type cell equally with the 1 M sodium acetate supporting electrolyte.[4]
  - Dissolve the 1,3-cyclohexanedione in a minimal amount of alcohol and place it in the cathodic chamber.[4]
  - Insert the stainless steel electrodes into their respective compartments.
  - Pass a constant current of 1 amp through the electrolyte for 8 hours using a galvanostat. [4]
  - After the reaction is complete, filter the resulting mixture.[4]
  - Concentrate the filtrate by distillation to remove water.[4]
  - Repeatedly extract the residue with diethyl ether.[4]
  - Evaporate the ether layer to isolate the crude product.[4]
  - Purify the product using appropriate chromatographic techniques.[4]

This biocatalytic method offers a stereoselective route to optically active **3-hydroxycyclohexanone**. [7]

- Apparatus: A one-liter round-bottom flask equipped with a magnetic stirrer.

- Reagents:
  - Fresh Baker's Yeast (5 g)[4]
  - Glucose (4 g)[4]
  - Water (200 mL)[4]
  - 1,3-Cyclohexanedione (2 mmol)[4]
  - Absolute ethanol[4]
  - Diethyl ether for extraction
- Procedure:
  - In the round-bottom flask, suspend the Baker's Yeast and glucose in water. Stir the suspension for 30 minutes.[4]
  - Dissolve the 1,3-cyclohexanedione in a minimal amount of absolute ethanol.[4]
  - Pour the ethanolic solution of the substrate into the yeast suspension.[4]
  - Stir the resulting mixture magnetically for a suitable period (monitoring by TLC is recommended to determine completion).[4]
  - Upon completion, filter the reaction mixture.[4]
  - Concentrate the filtrate by distillation.[4]
  - Extract the residue repeatedly with diethyl ether.[4]
  - Evaporate the ether layer to isolate the product.[4]
  - Purify as necessary. This method has been reported to yield optically pure hydroxy ketone with an enantiomeric excess of 93.3%.[7]

## Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **3-hydroxycyclohexanone**.

Technique	Key Observations
Infrared (IR) Spectroscopy	A broad absorption band in the range of 3300-3450 $\text{cm}^{-1}$ corresponding to the O-H stretching vibration of the hydroxyl group. A strong absorption band around 1710 $\text{cm}^{-1}$ characteristic of the C=O stretching of the ketone.[8]
$^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Spectroscopy	A resonance around 210 ppm for the carbonyl carbon. A signal around 70 ppm for the carbon bearing the hydroxyl group. Resonances in the 20-40 ppm range for the ring methylene carbons.
Mass Spectrometry (MS)	A molecular ion peak ( $\text{M}^+$ ) at $m/z$ 114. Common fragmentation patterns include the loss of water ( $\text{M}-18$ ) and the loss of carbon monoxide ( $\text{M}-28$ ).

## Applications in Research and Development

**3-Hydroxycyclohexanone** serves as a versatile intermediate in the synthesis of a variety of organic molecules.[9] Its derivatives have been explored for potential therapeutic applications, including as anti-inflammatory and analgesic agents.[1] In the field of materials science, it has been investigated as a building block for the synthesis of specific polymers.[1] Furthermore, its role in microbial metabolic pathways makes it a subject of interest in biochemical and enzymatic studies.[2]

## Safety Information

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[6]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove

contact lenses, if present and easy to do. Continue rinsing).[6]

- Handling: Wear protective gloves, clothing, eye, and face protection. Use only outdoors or in a well-ventilated area.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Store at 2-8°C.[6]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 3-Hydroxycyclohexanone | 823-19-8 [smolecule.com]
- 2. 3-Hydroxycyclohexanone | 823-19-8 | Benchchem [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. sphinxsai.com [sphinxsai.com]
- 5. (S)-3-hydroxycyclohexanone | C<sub>6</sub>H<sub>10</sub>O<sub>2</sub> | CID 643111 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Hydroxycyclohexanone | C<sub>6</sub>H<sub>10</sub>O<sub>2</sub> | CID 439950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. A Comprehensive Analysis of Cyclohexanone IR Spectrum - Shandong Qibo New Energy Co., Ltd. [qiboch.com]
- 9. CAS 823-19-8: 3-Hydroxycyclohexanone | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Hydroxycyclohexanone: Chemical Structure, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200884#3-hydroxycyclohexanone-chemical-structure-and-properties]

---

#### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)